

Mutated EGFR-IN-1 progression-free survival data

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Mutated EGFR-IN-1

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Progression-Free Survival in EGFR-Mutant NSCLC

Treatment Combination	Clinical Setting / Patient Population	Median PFS (Months)	Hazard Ratio (HR) for PFS	Key Trial / Source
Osimertinib + Local Consolidative Therapy (LCT) [1]	TKI-naïve or post-1st/2nd gen TKI; non-progressing after osimertinib induction	25.3 vs. 17.5 (Osimertinib alone)	0.66 (p=0.025)	NorthStar Trial (ESMO 2025)
Osimertinib + Chemotherapy [2]	Post-progression on first-line osimertinib	8.4 vs. 4.4 (Placebo + Chemotherapy)	0.43 (95% CI: 0.27–0.70)	COMPEL Trial (WCLC 2025)

Detailed Experimental Protocols

Here are the detailed methodologies for the key clinical trials cited in the table.

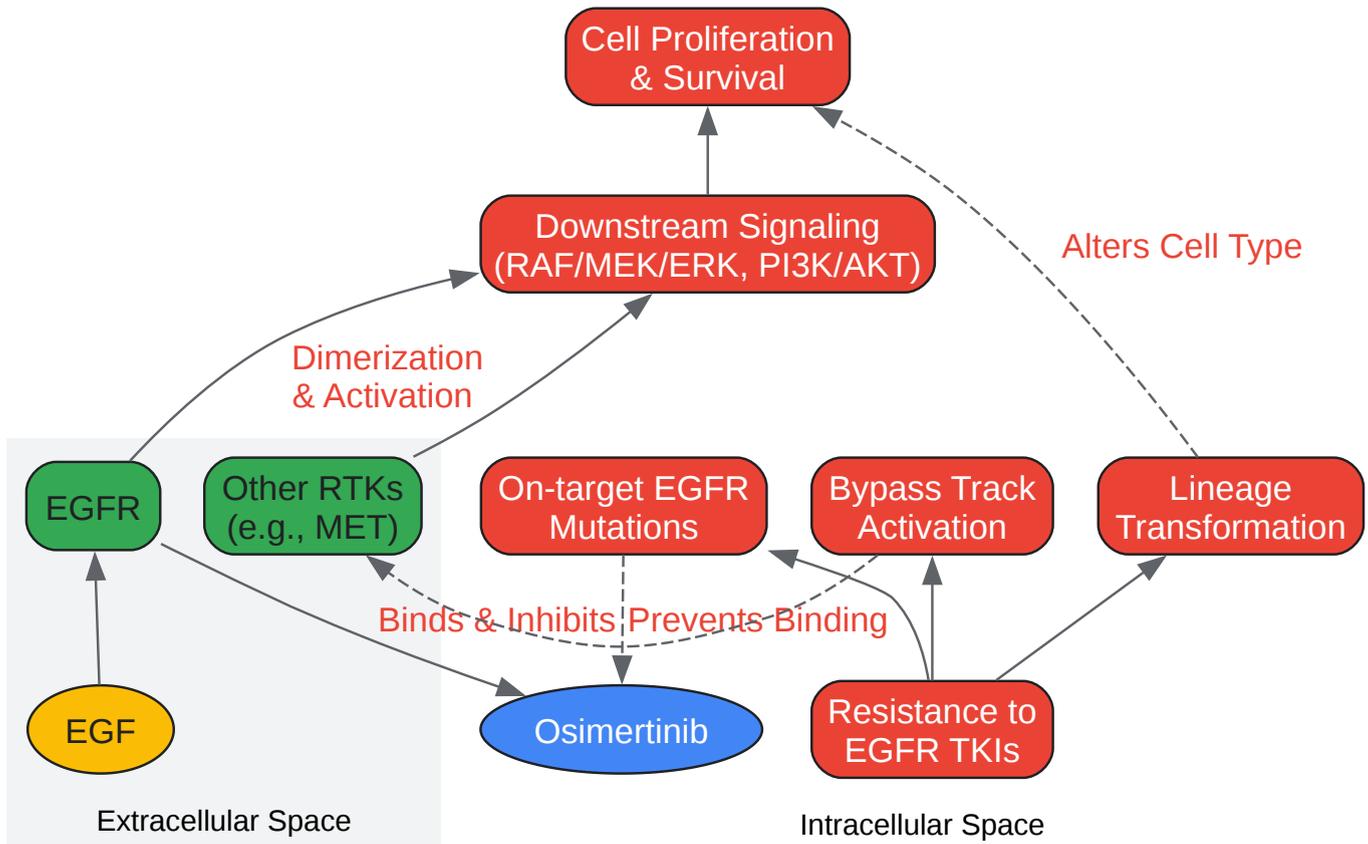
- **NorthStar Trial Protocol [1]**
 - **Study Design:** Phase II, randomized.

- **Patient Population:** Patients with *EGFR* ex19del or L858R mutations, or acquired T790M mutations after earlier TKIs. All patients had **non-progressing disease** after an induction period on osimertinib.
 - **Intervention Group:** Osimertinib (80 mg once daily) plus **Local Consolidative Therapy (LCT)**. LCT modalities included radiotherapy (n=33), surgery (n=17), or both (n=6).
 - **Control Group:** Osimertinib (80 mg once daily) alone.
 - **Primary Endpoint:** Progression-free survival (PFS).
- **COMPEL Trial Protocol [2]**
 - **Study Design:** Global, randomized, double-blind, placebo-controlled.
 - **Patient Population:** Adult patients with *EGFR*-mutant advanced NSCLC who experienced **non-central nervous system (CNS) progression** on first-line osimertinib.
 - **Intervention Group:** Continued osimertinib (80 mg once daily) + **platinum-pemetrexed chemotherapy** (cisplatin 75 mg/m² or carboplatin AUC5 + pemetrexed 500 mg/m² every 3 weeks for 4 cycles), followed by osimertinib + maintenance pemetrexed.
 - **Control Group:** Placebo once daily + the same chemotherapy regimen.
 - **Primary Endpoint:** Progression-free survival (PFS).

EGFR Signaling and Treatment Resistance

To help visualize the therapeutic context, the diagram below illustrates the *EGFR* signaling pathway and common resistance mechanisms to TKIs like Osimertinib [3].

EGFR Signaling and TKI Resistance Mechanisms



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Interpretation of the Data

- **Combination Strategies are Key:** The data underscores a shift towards using Osimertinib in combination with other modalities (like local therapy or chemotherapy) to overcome or delay resistance, thereby significantly extending progression-free survival [1] [2].
- **Sequencing Treatment:** The positive outcome of the COMPEL trial supports the strategy of **continuing Osimertinib beyond progression** alongside chemotherapy, suggesting that some tumor clones remain sensitive to EGFR inhibition even as resistance emerges [2].
- **Managing Resistance:** As the diagram shows, resistance can occur through various mechanisms. Understanding these is crucial for developing next-line therapies, which may include fourth-generation TKIs, bispecific antibodies, or antibody-drug conjugates [3].

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References

1. Osimertinib plus local therapy improves PFS in EGFR - mutant NSCLC [dailyreporter.esmo.org]
2. Osimertinib plus chemotherapy improves progression - free in... survival [medicalxpress.com]
3. Navigating the landscape of EGFR TKI resistance in ... [nature.com]

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Address: Ontario, CA 91761, United States

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